

1-Ethenyl-1H-imidazole: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Vinylimidazole**

Cat. No.: **B087127**

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Introduction

1-Ethenyl-1H-imidazole, commonly known as **1-vinylimidazole**, is a water-soluble basic monomer notable for its high reactivity in free-radical polymerization.^[1] Its unique chemical structure, featuring a vinyl group attached to an imidazole ring, allows for the creation of functional copolymers with a variety of vinyl and acrylic monomers.^[1] This versatility makes it a valuable building block in the synthesis of materials for diverse applications, ranging from industrial processes to advanced biomedical technologies. This document provides a detailed technical guide on the chemical formula, structure, properties, synthesis, and applications of 1-ethenyl-1H-imidazole, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Formula and Structure

The chemical formula for 1-ethenyl-1H-imidazole is C₅H₆N₂.^{[2][3]} Its IUPAC name is 1-ethenyl-1H-imidazole.^{[4][5]} The molecule consists of a five-membered aromatic imidazole ring, a heterocyclic compound containing two nitrogen atoms, with a vinyl group (-CH=CH₂) attached to one of the nitrogen atoms.

Chemical Structure of 1-Ethenyl-1H-imidazole

Caption: Chemical structure of 1-Ethenyl-1H-imidazole.

Physicochemical Properties

1-Vinylimidazole is a colorless to brown, light-sensitive, and hygroscopic liquid.[\[1\]](#) It is characterized by an unpleasant, amine-like, fishy odor and is very soluble in water and alcohols.[\[1\]](#) A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ N ₂	[2] [3] [4] [6] [7] [8]
Molar Mass	94.11 g/mol	[2] [3] [6] [8] [9]
Appearance	Colorless to slightly yellow clear liquid	[7]
Density	1.039 g/mL at 25 °C	[1] [2] [6]
Melting Point	78-79°C	[6]
Boiling Point	192-194 °C	[1] [2] [6]
Flash Point	178 °F	[6]
Refractive Index	n _{20/D} 1.533	[2] [6]
Solubility	Miscible with water	[2] [6] [10]
CAS Number	1072-63-5	[2] [3] [4] [6] [7] [8]

Experimental Protocols: Synthesis

Several methods for the synthesis of **1-vinylimidazole** have been reported. The choice of method may depend on the desired scale and available reagents.

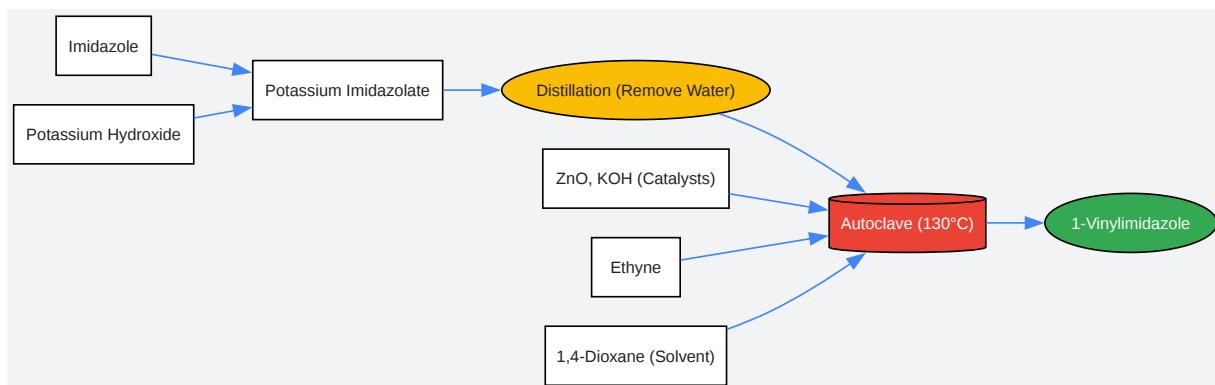
1. Reppe Synthesis

This industrial method involves the ethinylation of imidazole.[\[1\]](#)

- Step 1: Formation of Potassium Imidazolate: Imidazole is reacted with a potassium hydroxide solution. The water formed during this reaction is removed by distillation.[\[1\]](#)
- Step 2: Ethinylation: Zinc oxide and additional potassium hydroxide are added to the potassium imidazolate, which acts as a basic catalyst. The free imidazole is then reacted

with ethyne in 1,4-dioxane at 130 °C in an autoclave. This process yields **1-vinylimidazole** with a reported yield of 62%.[\[1\]](#)

Logical Workflow for Reppe Synthesis



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Caption: Workflow of the Reppe synthesis for **1-vinylimidazole**.

2. Laboratory-Scale Synthesis

A common laboratory procedure involves a two-step process utilizing a phase-transfer catalyst.
[\[1\]](#)

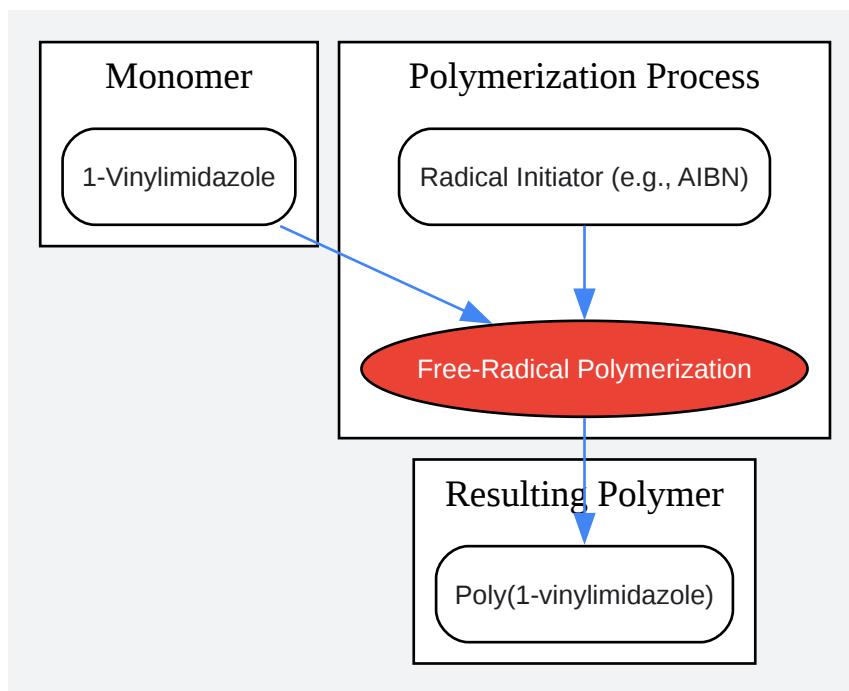
- Step 1: Synthesis of 1-(2-chloroethyl)imidazole: Imidazole is reacted with 1,2-dichloroethane in a two-phase system in the presence of a phase-transfer catalyst.[\[1\]](#)
- Step 2: Elimination Reaction: The resulting 1-(2-chloroethyl)imidazole is treated to release hydrogen chloride, which forms **1-vinylimidazole**. This method has a reported yield of 92%.
[\[1\]](#)

Another laboratory-scale method reports the vinylation of imidazole with bromoethene using kieselguhr-supported cesium fluoride in acetonitrile, with a yield of 65%.[\[1\]](#)

3. Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization

For applications requiring well-controlled polymers, RAFT polymerization is a suitable technique. It has been demonstrated that poly(**1-vinylimidazole**) with low dispersity can be synthesized using acetic acid as a special solvent.[11] Acetic acid serves a dual role: it acts as a solvent for homogeneous polymerization and protonates the **1-vinylimidazole**, which stabilizes the propagating radicals during the polymerization process.[11]

Polymerization of **1-Vinylimidazole**



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Caption: Simplified workflow of **1-vinylimidazole** polymerization.

Applications in Research and Drug Development

The unique properties of **1-vinylimidazole** and its polymers make them suitable for a wide range of applications, including in the pharmaceutical and biomedical fields.

- **Pharmaceutical Intermediates:** It is utilized in the synthesis of pharmaceutical intermediates, contributing to the development of new drugs.[7]

- **Drug Delivery:** Polymers containing imidazole groups are investigated for drug delivery applications due to their pH responsiveness, hydrogen bonding capabilities, and metal coordination properties.[12][13]
- **Biomedical Applications:** Poly(N-vinyl imidazole) is considered non-toxic and is used in various biomedical applications, including gene delivery.[13] Copolymers of N-vinyl imidazole are of great interest in macromolecular science for creating new biopolymers with significant biological activity.[13]
- **Molecularly Imprinted Polymers:** **1-Vinylimidazole** serves as a functional monomer in the synthesis of molecularly imprinted polymers.[2][10]
- **Hydrogels:** Hydrogels derived from poly-**1-vinylimidazole** can efficiently bind to a variety of heavy metal ions.[1]
- **Coatings and Adhesives:** It acts as a reactive diluent in UV lacquers, inks, and adhesives.[1]
- **Antimicrobial Applications:** Grafting N-vinyl imidazole onto natural polymers like alginate has been shown to improve antimicrobial activity against various bacteria and fungi.[13]

Conclusion

1-Ethenyl-1H-imidazole is a highly versatile monomer with a rich chemistry that enables its use in a broad spectrum of applications. For researchers and professionals in drug development, its utility in creating functional polymers for drug delivery systems, its role as a pharmaceutical intermediate, and its application in antimicrobial materials are of particular significance. The well-established synthesis protocols and the ability to form controlled polymer structures through techniques like RAFT polymerization further enhance its importance in the development of advanced materials for the pharmaceutical and biomedical industries.

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- To cite this document: BenchChem. [1-Ethenyl-1H-imidazole: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087127#1-ethenyl-1h-imidazole-chemical-formula-and-structure]

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